

# 2-(BenzylOxy)benzoyl chloride reactivity and stability

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## Compound of Interest

Compound Name: **2-(BenzylOxy)benzoyl chloride**

Cat. No.: **B1278779**

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An In-Depth Technical Guide to the Reactivity and Stability of **2-(BenzylOxy)benzoyl Chloride**

## Introduction

**2-(BenzylOxy)benzoyl chloride** (CAS No: 4349-62-6) is a versatile bifunctional organic compound featuring both a benzoyl chloride and a benzylOxy ether moiety.<sup>[1]</sup> Its chemical structure makes it a valuable intermediate in organic synthesis, particularly in the development of complex molecules for pharmaceuticals and materials science. The acyl chloride group serves as a highly reactive site for nucleophilic acyl substitution, while the ortho-benzylOxy group can influence the compound's reactivity and stability.<sup>[2]</sup> This guide provides a comprehensive overview of the reactivity, stability, synthesis, and handling of **2-(BenzylOxy)benzoyl chloride** for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

**2-(BenzylOxy)benzoyl chloride** is typically a colorless to pale yellow liquid or a low-melting solid with a pungent odor.<sup>[1]</sup> Its key identifiers and properties are summarized below.

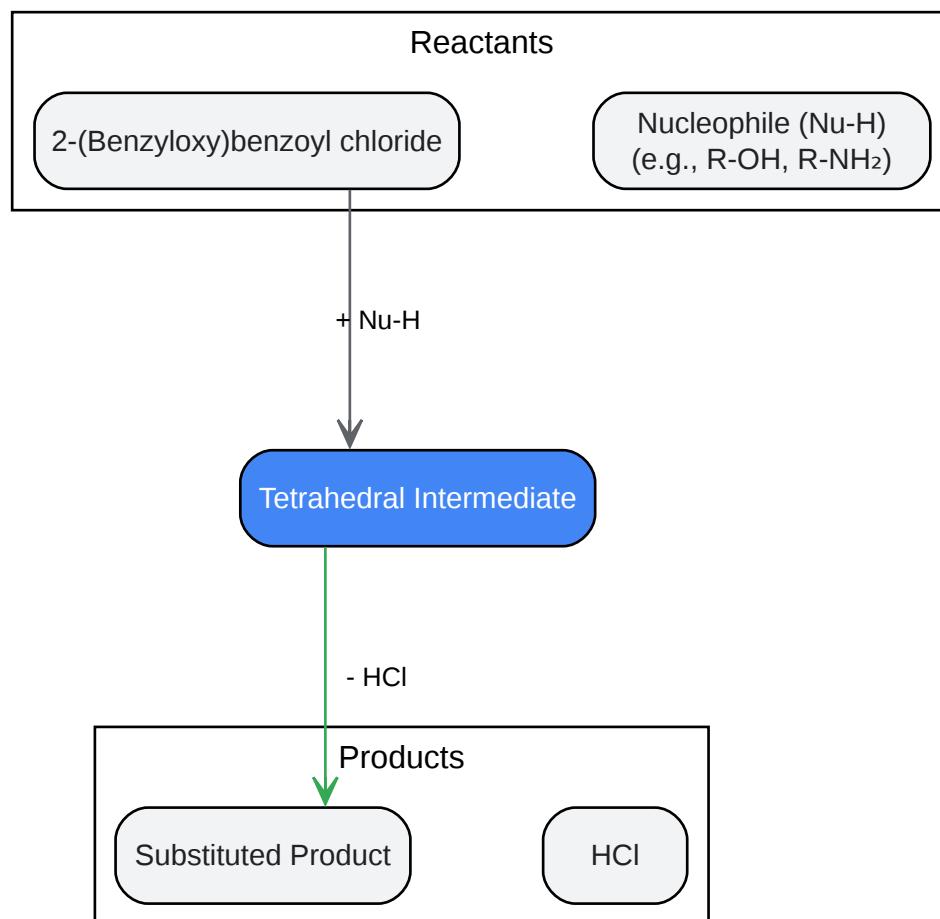
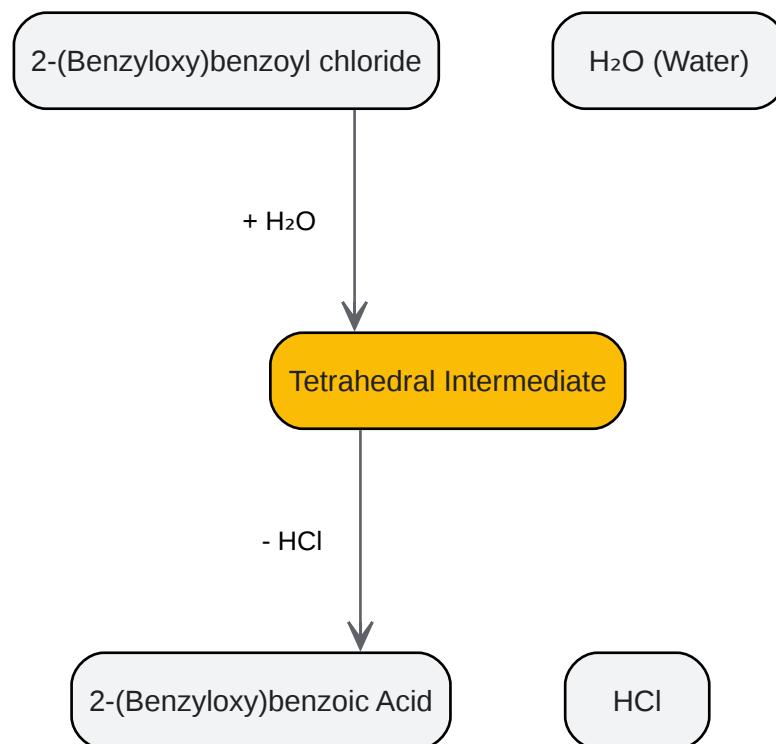
Property	Value	Source(s)
CAS Number	4349-62-6	[3]
Molecular Formula	C <sub>14</sub> H <sub>11</sub> ClO <sub>2</sub>	[1][3]
Molecular Weight	246.69 g/mol	[3]
Appearance	Colorless to pale yellow liquid or white to yellow sticky oil to solid	[1][4]
Odor	Pungent	[1]

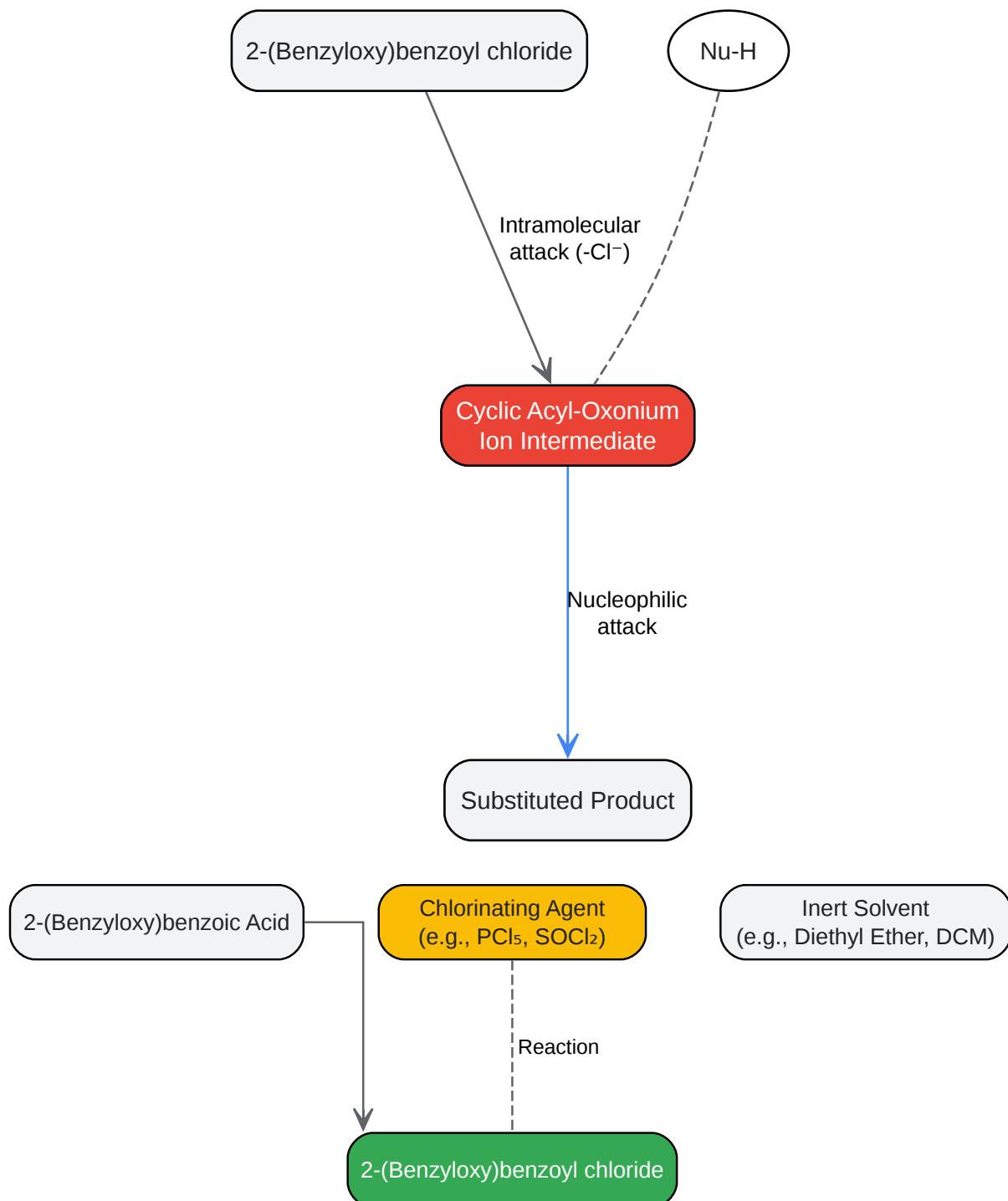
## Stability and Storage

The stability of **2-(benzyloxy)benzoyl chloride** is primarily dictated by the high reactivity of its acyl chloride functional group, which is highly susceptible to hydrolysis.

## Moisture Sensitivity and Hydrolysis

Contact with water or atmospheric moisture leads to rapid hydrolysis, yielding 2-(benzyloxy)benzoic acid and corrosive hydrochloric acid gas.[1][5] This degradation not only consumes the reagent but also affects the pH of the reaction medium. Signs of decomposition include a color change to yellow and the evolution of a pungent odor due to HCl formation.[5]





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## References

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